

# An In-depth Technical Guide to 2-(Diethoxymethyl)furan: Properties, Synthesis, and Characterization

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## Compound of Interest

Compound Name: 2-(Diethoxymethyl)furan

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This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and characterization of **2-(diethoxymethyl)furan**, also known as furfural diethyl acetal. This furan derivative is a valuable intermediate in organic synthesis, particularly as a protecting group for the aldehyde functionality of furfural, a key biomass-derived platform chemical.

## Core Properties of 2-(Diethoxymethyl)furan

**2-(Diethoxymethyl)furan** is a heterocyclic compound with the chemical formula  $C_9H_{14}O_3$ . It is typically a colorless to pale yellow liquid with a characteristic fruity odor.<sup>[1]</sup> Its molecular structure consists of a furan ring substituted at the 2-position with a diethoxymethyl group, which imparts stability and specific reactivity to the molecule. The furan ring possesses aromatic character, contributing to the molecule's overall stability.<sup>[1]</sup>

## Physical Properties

The key physical properties of **2-(diethoxymethyl)furan** are summarized in the table below, compiled from various sources.

Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>3</sub>	[1]
Molecular Weight	170.21 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Odor	Pleasant fruity odor	[1]
Density	1.008 g/mL at 25 °C	[2]
Boiling Point	189-191 °C (lit.)	[2]
81 °C at 16 mmHg	[3]	
Flash Point	64 °C (148 °F)	[3]
Refractive Index	n <sub>20</sub> /D 1.444 (lit.)	[4]
Solubility	Soluble in alcohol. Limited solubility in water.	[5]

## Chemical Properties and Reactivity

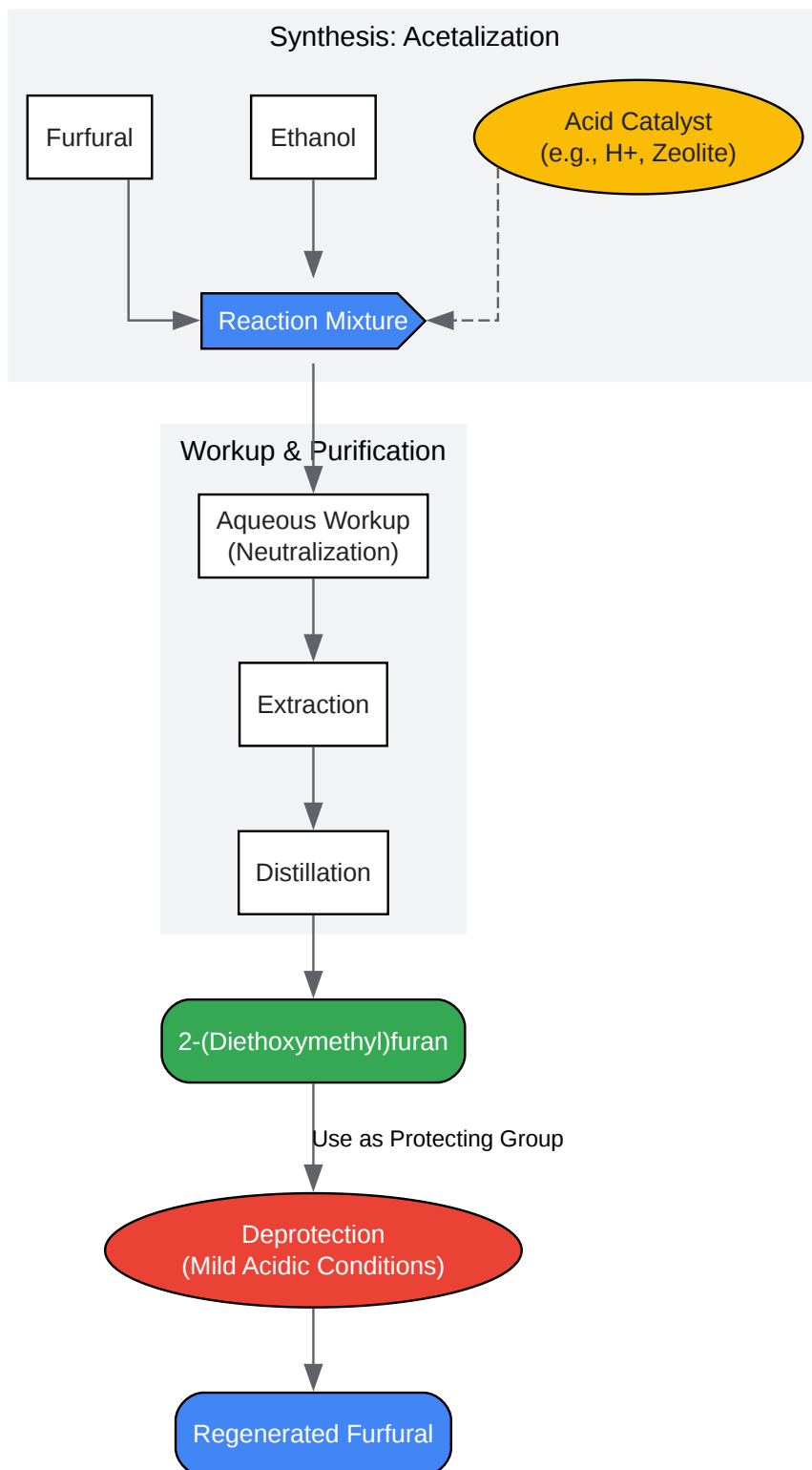
**2-(Diethoxymethyl)furan** exhibits reactivity characteristic of both the furan ring and the acetal functional group.

Property	Description	References
Synonyms	Furfural diethyl acetal, 2-Furaldehyde diethyl acetal	[1][3]
Stability	Stable under various reaction conditions, including alkaline media.	[1][5]
Reactivity of Furan Ring	The furan ring can undergo electrophilic substitution reactions. It can also be hydrogenated under catalytic conditions to form saturated derivatives.	[1]
Reactivity of Acetal Group	The diethoxymethyl group serves as a protecting group for the aldehyde functionality. It is stable to many reagents but can be readily removed (deprotected) under mild acidic conditions to regenerate furfural.	[1]
Other Reactions	The molecule can participate in condensation reactions with carbonyl compounds and interact with various transition metal catalysts.	[1]

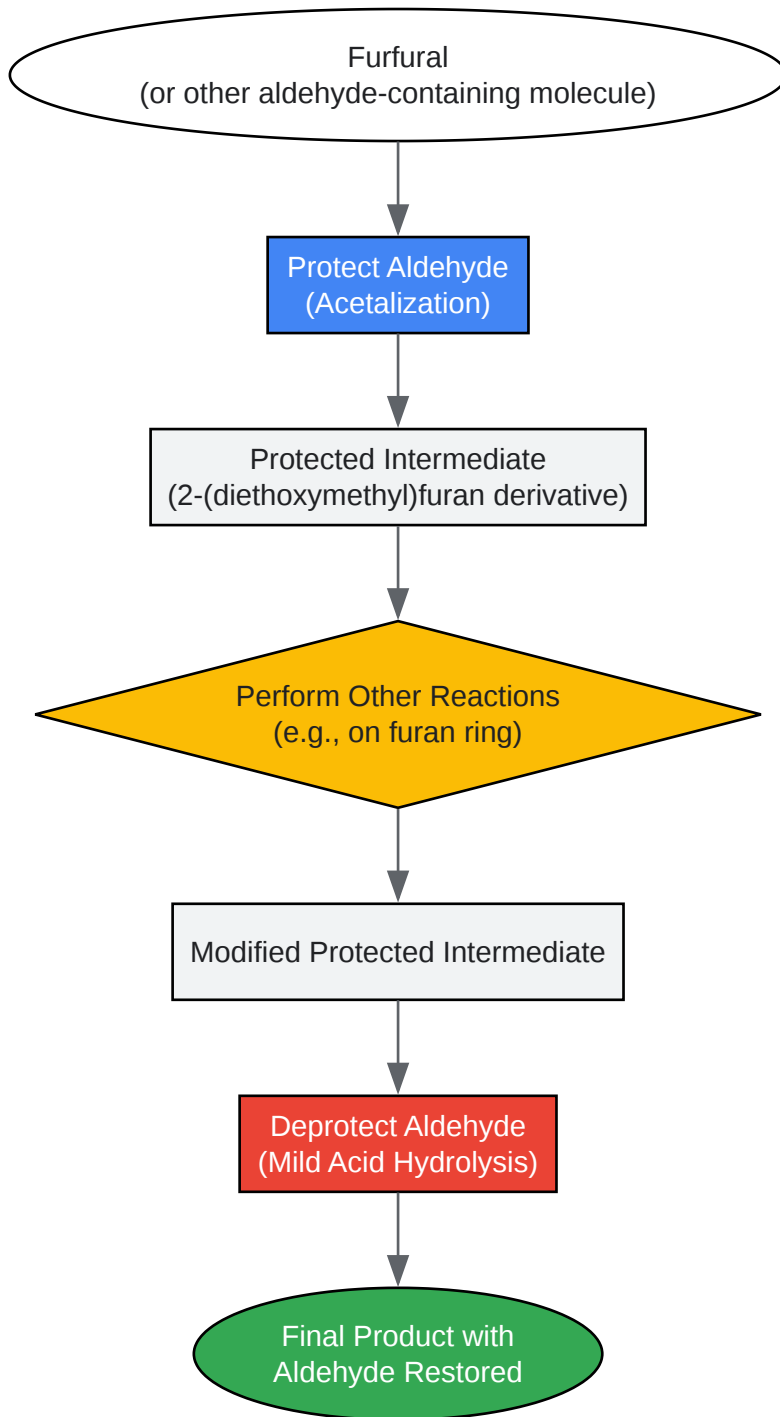
## Synthesis and Logical Workflow

The most common method for the synthesis of **2-(diethoxymethyl)furan** is the acid-catalyzed acetalization of furfural with ethanol. This reaction is an equilibrium process where the removal of water drives the reaction towards the product.

## General Workflow for Synthesis and Deprotection



## Logic of Aldehyde Protection



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